

Application of 11-Hydroxyrankinidine in Neurobiology Research: Information Currently Unavailable

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Compound of Interest

Compound Name: 11-Hydroxyrankinidine

Cat. No.: B12429737

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Despite a comprehensive search of available scientific literature, there is currently no specific information on the application of **11-Hydroxyrankinidine** in neurobiology research.

11-Hydroxyrankinidine is identified as an alkaloid compound isolated from the plant *Gelsemium elegans*.^{[1][2]} Its chemical identity is confirmed with a molecular formula of C₂₀H₂₄N₂O₄ and a CAS number of 122590-03-8.^[1] However, detailed studies elucidating its mechanism of action, biological activity, or potential therapeutic uses within the field of neurobiology are not present in the public domain.

The U.S. National Institutes of Health's PubChem database notes that a discrete structure for **11-Hydroxyrankinidine** might not be available, further indicating the limited extent of research on this particular compound.^[3] While information on its synthesis and general classification as a natural product exists, its specific interactions with neural pathways, receptors, or its effects on neurological disorders have not been documented.

Consequently, the creation of detailed application notes, protocols, and data visualizations as requested is not possible at this time due to the absence of foundational research data. Researchers, scientists, and drug development professionals interested in the neurobiological potential of this compound would need to conduct initial exploratory studies to determine its basic pharmacological properties and effects on the nervous system.

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References

- 1. 11-Hydroxyrankinidine - Immunomart [immunomart.com]
- 2. invivochem.net [invivochem.net]
- 3. 11-Hydroxyrankinidine - PubChem [pubchem.ncbi.nlm.nih.gov]
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